

Technical Whitepaper: Characterization and Control of Estradiol Valerate Impurity D

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Compound of Interest

Compound Name: 4-Methyl Estradiol 17-Valerate

CAS No.: 1359847-37-2

Cat. No.: B588951

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Executive Summary

In the high-precision synthesis of steroid APIs, Estradiol Valerate Impurity D (CAS 1359847-37-2) represents a significant critical quality attribute (CQA). Chemically identified as 4-Methylestradiol 17-valerate, this substance is distinct from common oxidative degradants (such as 6-hydroxy impurities) due to the alkylation at the C4 position of the steroid A-ring.

Its presence is typically indicative of upstream starting material impurities rather than downstream instability. Because steric modification at the C4 position can significantly alter receptor binding affinity and metabolic clearance (preventing catechol formation at C4), this impurity requires rigorous control under ICH Q3A(R2) guidelines. This guide provides a self-validating analytical framework for its detection and quantification.

Chemical Identity & Properties

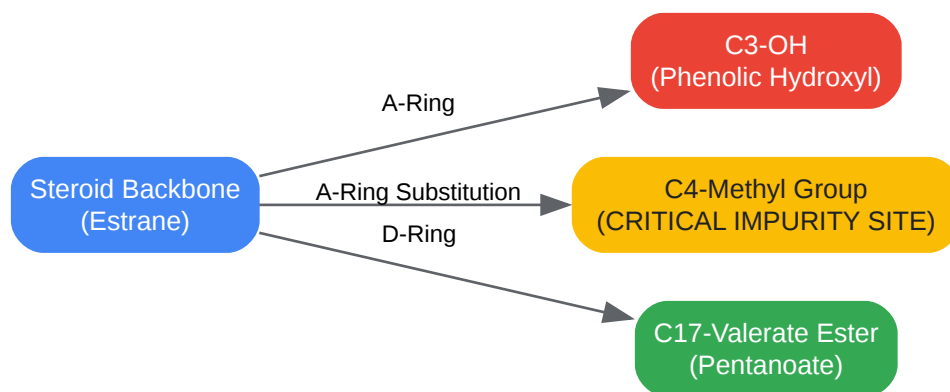
The following data consolidates the physicochemical profile of Impurity D. This table serves as the primary reference for certificate of analysis (CoA) generation.

Table 1: Physicochemical Profile

Property	Specification
Common Name	Estradiol Valerate Impurity D (EP/USP)
Chemical Name	3-Hydroxy-4-methylestra-1,3,5(10)-trien-17 β -yl pentanoate
CAS Number	1359847-37-2
Molecular Formula	C ₂₄ H ₃₄ O ₃
Molecular Weight	370.53 g/mol
Monoisotopic Mass	370.2508 Da
Structure Type	Steroid Ester (Alkylated A-ring)
Solubility	Soluble in Acetonitrile, Methanol, DMSO; Insoluble in Water
Appearance	Off-white to pale yellow solid

Structural Visualization

The following diagram illustrates the core steroid backbone and the critical C4-methylation site that distinguishes this impurity from the API.



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Figure 1: Schematic representation of the C4-methyl modification distinguishing Impurity D from Estradiol Valerate.

Formation & Origin Analysis

Understanding the origin of Impurity D is vital for root-cause analysis (RCA) in manufacturing. Unlike oxidative degradants (e.g., Impurity C or J), Impurity D is process-related.

Mechanism of Formation

The C4-methyl group is difficult to introduce inadvertently during the final esterification of Estradiol. Therefore, the presence of Impurity D almost invariably points to methylated impurities in the starting material (Estrone or Estradiol).

- **Precursor Contamination:** If the starting material (Estradiol) contains 4-methylestradiol, the subsequent valeration step (esterification with valeric anhydride/chloride) will convert this contaminant directly into Impurity D.
- **Synthesis Pathway:**
 - **Reaction:** 4-Methylestradiol + Valeryl Chloride

4-Methylestradiol 17-valerate (Impurity D).
 - **Kinetics:** The reaction rate is comparable to the API, making purification by recrystallization difficult due to structural similarity.

Analytical Strategy: Detection & Control

To ensure patient safety and regulatory compliance, a validated HPLC method is required. The method below utilizes Reverse Phase Chromatography (RP-HPLC) with UV detection, optimized to resolve the methylated impurity from the main peak.

Experimental Protocol: HPLC-UV Method

Objective: Quantify Impurity D at levels

0.05% relative to the API.

1. Chromatographic Conditions

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus C18), .
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH 2.5).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: UV @ 220 nm (Ester/Aromatic absorption) and 280 nm (Specific for Phenolic A-ring).
- Injection Volume: 10 L.

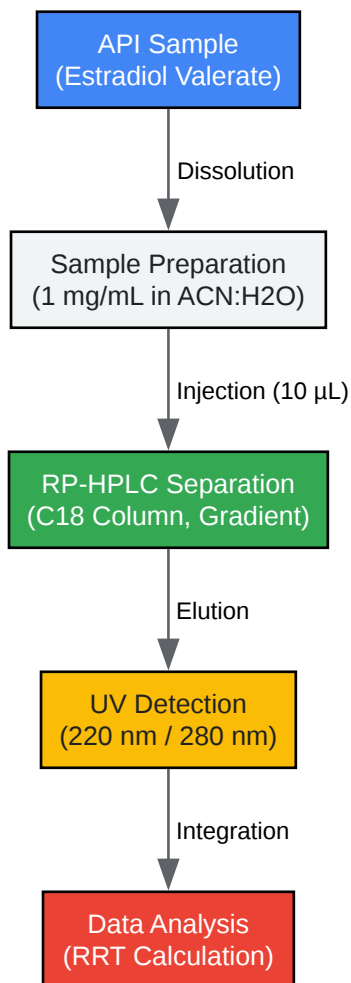
2. Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	60	40
15.0	10	90
20.0	10	90
21.0	60	40
25.0	60	40

3. Sample Preparation

- Diluent: Acetonitrile:Water (50:50).
- Standard Stock: Dissolve 10 mg of Impurity D Reference Standard in 100 mL Diluent.
- Test Solution: Dissolve 20 mg of Estradiol Valerate API in 20 mL Diluent (1.0 mg/mL).

Analytical Workflow Diagram



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Figure 2: Step-by-step analytical workflow for the quantification of Impurity D.

System Suitability Criteria

- Resolution (

):

between Estradiol Valerate and Impurity D.

- Note: Impurity D is more lipophilic due to the methyl group; expect it to elute after the API peak (Relative Retention Time ~1.05 - 1.10).

- Tailing Factor:

.

- RSD (n=6):

for replicate injections.

Toxicological & Regulatory Context

Structure-Activity Relationship (SAR)

The 4-methylation of the steroid A-ring is toxicologically significant.

- **Metabolic Blockade:** In normal estradiol metabolism, hydroxylation occurs at C2 and C4 to form catechol estrogens. The presence of a methyl group at C4 blocks the formation of 4-hydroxyestradiol.
- **Genotoxicity Risk:** While 4-hydroxyestradiol can be oxidized to quinones (DNA reactive), the 4-methyl analog prevents this specific pathway. However, alkylated steroids can exhibit altered receptor binding profiles.
- **Classification:** Treat as a standard organic impurity unless specific genotoxicity data dictates otherwise.

Regulatory Limits (ICH Q3A R2)

- Reporting Threshold: 0.05%
- Identification Threshold: 0.10% (requires structural confirmation if exceeded).
- Qualification Threshold: 0.15% (requires safety data if exceeded).

References

- European Pharmacopoeia (Ph. Eur.). Estradiol Valerate Monograph 10th Edition. Council of Europe.
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- CymitQuimica. Estradiol Valerate Impurity D Data Sheet.
- PubChem. Estradiol Valerate Compound Summary. National Library of Medicine.
- ICH Guidelines. Impurities in New Drug Substances Q3A(R2). International Council for Harmonisation.[1]

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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